Introduction to 2-Chloro-3-(chloromethyl)pyridine Hydrochloride

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Compound of Interest

Compound Name:	*2-Chloro-3-(chloromethyl)pyridine hydrochloride*
CAS No.:	*106651-82-5*
Cat. No.:	*B189551*

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2-Chloro-3-(chloromethyl)pyridine hydrochloride is a substituted pyridine derivative. Such compounds are significant building blocks in medicinal chemistry and materials science, often serving as intermediates in the synthesis of more complex molecules, including pesticides.[1] The molecule's structure, featuring a pyridine ring, a chloro-substituent on the ring, a chloromethyl group, and its formulation as a hydrochloride salt, dictates its physicochemical properties, most notably its solubility.

Understanding the solubility of this compound is paramount for its practical application. In pharmaceutical development, solubility directly impacts bioavailability, formulation strategies, and administration routes.[2] In chemical synthesis, it governs the choice of solvents, reaction conditions, and purification methods. This guide provides the foundational knowledge and actionable protocols to approach this critical characterization.

Table 1: Physicochemical Properties of Related Pyridine Compounds

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Property	2-(Chloromethyl)pyridine hydrochloride	3-(Chloromethyl)pyridine hydrochloride
Molecular Formula	**$C_6H_6ClN \cdot HCl$**	**$C_6H_6ClN \cdot HCl$**
Molecular Weight	164.03 g/mol	164.04 g/mol
Physical Appearance	White to yellow or orange powder/crystal	Yellow powder or yellow-tan solid
Melting Point	124.0 to 127.0 °C	141 to 144 °C
Known Aqueous Solubility	≥ 100 mg/mL at 22 °C	≥ 100 mg/mL at 19 °C
CAS Number	6959-47-3	6959-48-4

Data sourced from publicly available databases for structurally similar compounds to provide a predictive baseline.[3][4][5]

Theoretical Principles of Solubility

The solubility of a compound is a complex interplay between its intrinsic properties and the characteristics of the solvent. For **2-Chloro-3-(chloromethyl)pyridine hydrochloride**, several structural features are key determinants.

- The Hydrochloride Salt Form: The primary reason for producing a hydrochloride salt of a basic compound (like a pyridine) is to enhance its aqueous solubility.[2][6] The nitrogen atom on the pyridine ring is basic and readily protonated by hydrochloric acid. This forms a pyridinium cation and a chloride anion, introducing ionic character to the molecule. This ionic nature promotes favorable interactions with polar solvents like water, significantly increasing solubility compared to the free base form.[6]

- The Pyridine Ring: The pyridine ring itself is a polar aromatic heterocycle capable of forming hydrogen bonds, which contributes to its solubility in polar solvents.[7]

- Substituent Effects: The two chloro-substituents introduce electronegativity but also increase the molecular weight and hydrophobicity, which can counteract the solubilizing effect of the polar pyridine ring and the hydrochloride salt. The precise balance of these competing factors determines the final solubility profile.

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- Solvent Properties:
  - Polarity: As an ionic salt, the compound is expected to be most soluble in polar protic solvents (e.g., water, methanol, ethanol) that can effectively solvate both the pyridinium cation and the chloride anion. Solubility will likely decrease significantly in nonpolar solvents (e.g., hexane, toluene).
  - pH: The pH of the aqueous medium is a critical factor.[8] In acidic to neutral pH, the compound will remain in its protonated, more soluble salt form. In basic conditions, the pyridinium ion will be deprotonated to the neutral free base, which is expected to be significantly less soluble, potentially leading to precipitation.
  - Temperature: For most solids, solubility increases with temperature as the dissolution process is often endothermic. However, this relationship must be determined experimentally.

A Framework for Experimental Solubility Determination

A systematic, multi-stage approach is essential for accurately characterizing the solubility of a new or poorly understood compound. The following workflow provides a robust pathway from qualitative screening to precise quantitative measurement.

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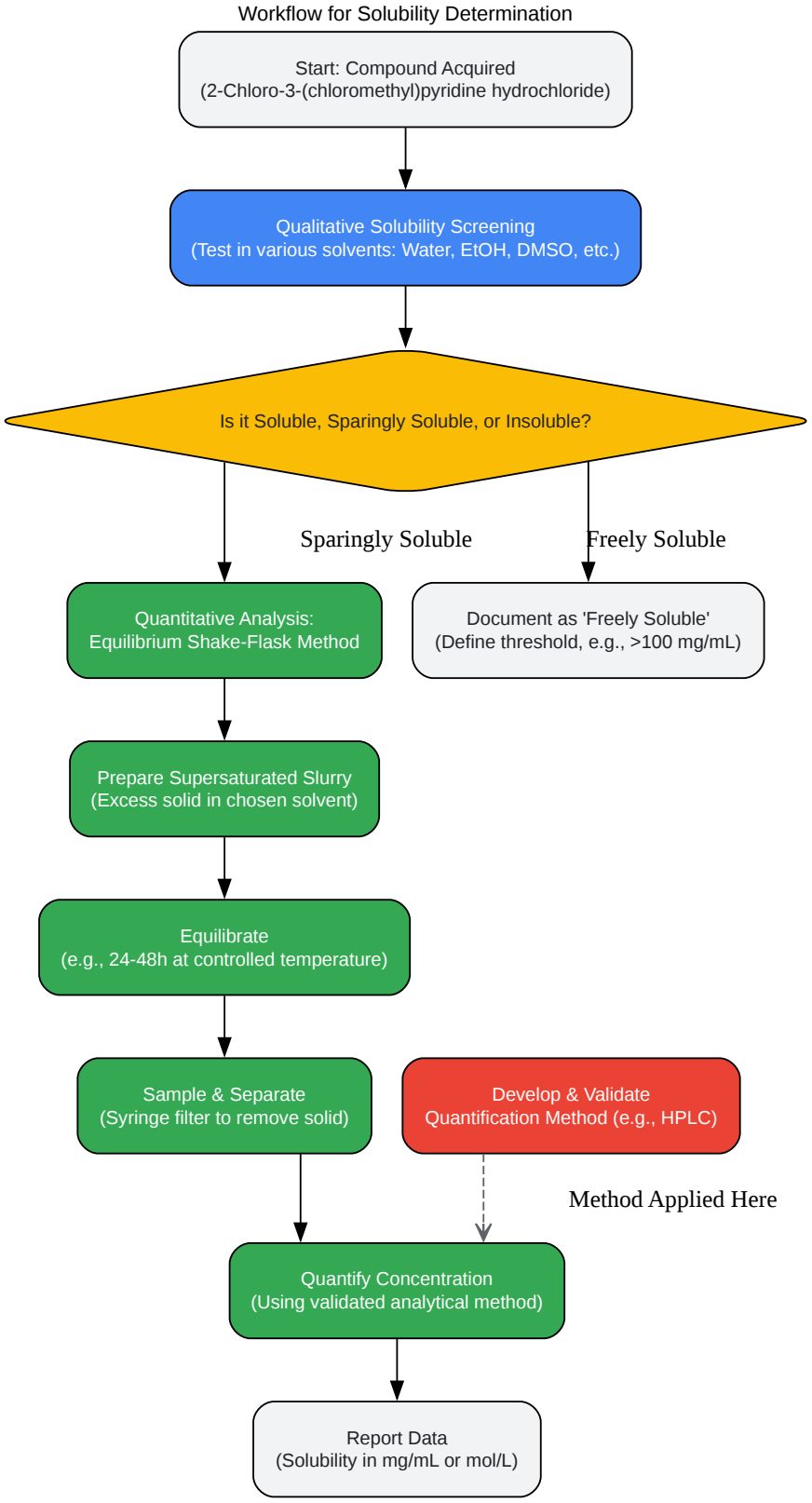

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Caption: A systematic workflow for determining compound solubility.

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Protocol: Qualitative Solubility Assessment

Objective: To rapidly estimate the solubility of the compound in a range of common laboratory solvents.

Methodology:

- Preparation: Aliquot approximately 10 mg of **2-Chloro-3-(chloromethyl)pyridine hydrochloride** into separate, clearly labeled glass vials.
- Solvent Addition: To the first vial, add the first solvent (e.g., deionized water) dropwise, vortexing after each addition, up to a volume of 1 mL.
- Observation: Visually inspect the vial for the complete dissolution of the solid. Record observations using standard terms (e.g., freely soluble, sparingly soluble, insoluble).
- Heating/Sonication: If the compound is not soluble at room temperature, gently warm the vial or place it in an ultrasonic bath to see if dissolution can be aided. Note any changes upon cooling, as precipitation may indicate supersaturation.[9]
- Repeat: Repeat steps 2-4 for a panel of solvents relevant to your research, such as:
  - Polar Protic: Deionized Water, Methanol, Ethanol
  - Polar Aprotic: DMSO, Acetonitrile, Acetone
  - Nonpolar: Toluene, Dichloromethane, Hexane

Causality: This initial screen is a cost- and time-effective way to identify the most promising solvents for further quantitative analysis and to select appropriate solvents for synthesis or formulation work.

Protocol: Quantitative Solubility by Shake-Flask Method

Objective: To determine the precise equilibrium solubility of the compound in a specific solvent at a controlled temperature. This method is considered the "gold standard".[10]

Methodology:

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- System Preparation: Add an excess amount of **2-Chloro-3-(chloromethyl)pyridine hydrochloride** to a vial containing a known volume of the selected solvent (e.g., 5 mL of pH 7.4 phosphate-buffered saline). The key is to ensure solid material remains undissolved, confirming saturation.[10]

- Equilibration: Seal the vial and place it in an orbital shaker or on a stir plate in a temperature-controlled environment (e.g., 25 °C or 37 °C). Agitate the slurry for a defined period, typically 24 to 48 hours, to ensure equilibrium is reached.

- Self-Validation Step: To ensure equilibrium has been achieved, a kinetic profile can be established by taking samples at multiple time points (e.g., 12, 24, 36, and 48 hours). Equilibrium is confirmed when the measured concentration no longer increases between time points.

- Sampling: Allow the slurry to settle for 30 minutes. Carefully withdraw a sample from the supernatant using a syringe.

- Phase Separation: Immediately filter the sample through a low-binding 0.22 µm or 0.45 µm syringe filter (e.g., PVDF or PTFE) into a clean analysis vial. This step is critical to remove all undissolved solid particles.[10]

- Dilution & Analysis: Accurately dilute the filtrate with a suitable mobile phase or solvent and quantify the concentration of the dissolved compound using a pre-validated analytical method, as described in Section 4.

Analytical Techniques for Quantification

Accurate quantification of the dissolved analyte is the cornerstone of any solubility study. High-Performance Liquid Chromatography (HPLC) is the preferred method due to its specificity, sensitivity, and broad applicability.[11]

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Caption: A typical workflow for sample quantification using HPLC.

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Protocol: HPLC Quantification

Objective: To develop and apply an HPLC method to accurately measure the concentration of **2-Chloro-3-(chloromethyl)pyridine hydrochloride** in solution.

Hypothetical Starting Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile).[12] A good starting point could be a 70:30 ratio of buffer to acetonitrile.
- Flow Rate: 1.0 mL/min.[12]
- Detection: UV detector set at a wavelength where the compound has maximum absorbance (e.g., 210 nm or 260 nm, to be determined by UV scan).[12]
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.

Methodology:

- Standard Preparation: Prepare a stock solution of the compound in the mobile phase. Perform a serial dilution to create a set of at least five calibration standards of known concentrations that bracket the expected sample concentration.
- Calibration: Inject the standards into the HPLC system and record the peak area for each concentration. Plot peak area versus concentration and perform a linear regression to generate a calibration curve. The curve should have a correlation coefficient (r^2) of >0.999 for accuracy.
- Sample Analysis: Inject the filtered and diluted sample from the shake-flask experiment (Section 3.2).
- Calculation: Determine the concentration in the diluted sample using its measured peak area and the regression equation from the calibration curve.

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- Final Solubility: Calculate the original solubility in the saturated solution by multiplying the measured concentration by the dilution factor. Report the final value in mg/mL or mmol/L.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Chloro-3-(chloromethyl)pyridine hydrochloride** is not widely available, data from analogous compounds like 2-(chloromethyl)pyridine hydrochloride and other chlorinated pyridines indicate that significant precautions are necessary.

- Hazards: The compound should be presumed to be harmful if swallowed, corrosive, and capable of causing severe skin burns and eye damage.[4][13] It is also likely to be an irritant to the respiratory tract.[3]
- Handling:
  - Always handle this compound in a well-ventilated fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[14]
  - Avoid creating dust.
  - Wash hands thoroughly after handling.[14]
- Storage: The compound is likely hygroscopic (absorbs moisture from the air).[3] Store it in a tightly sealed container in a cool, dry, and dark place, potentially under an inert atmosphere.

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